

Apol1-IN-1 stability and storage conditions

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Compound of Interest

Compound Name: Apol1-IN-1

Cat. No.: B11929779

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Technical Support Center: Apol1-IN-1

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Apol1-IN-1**, a potent apolipoprotein L1 (APOL1) inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store **Apol1-IN-1** upon receipt?

A1: **Apol1-IN-1** is typically shipped at room temperature as a solid. Upon receipt, it is recommended to store the compound as a solid at -20°C for long-term storage.

Q2: What are the recommended storage conditions for **Apol1-IN-1** stock solutions?

A2: Prepared stock solutions of **Apol1-IN-1** should be aliquoted to avoid repeated freeze-thaw cycles, which can lead to product inactivation. For storage, it is recommended to keep the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q3: In which solvent can I dissolve **Apol1-IN-1**?

A3: **Apol1-IN-1** is soluble in DMSO. For example, it is soluble in DMSO at a concentration of 125 mg/mL (327.74 mM), which may require the use of an ultrasonic bath to fully dissolve.^[2]

Q4: How can I increase the solubility of **Apol1-IN-1**?

A4: To enhance the solubility of **Apol1-IN-1** in DMSO, you can gently heat the solution to 37°C and use an ultrasonic bath for a short period.[\[2\]](#)

Troubleshooting Guide

Issue 1: The compound has precipitated out of my stock solution.

- Possible Cause: The storage temperature may have fluctuated, or the concentration of the stock solution may be too high for the storage conditions.
- Solution:
 - Gently warm the solution to 37°C.
 - Use an ultrasonic bath to aid in redissolving the compound.
 - If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration.
 - Ensure that the stock solution is stored at a consistent -80°C or -20°C.

Issue 2: I am observing inconsistent results in my experiments.

- Possible Cause: The compound may have degraded due to improper storage or handling. Repeated freeze-thaw cycles are a common cause of degradation.
- Solution:
 - Always aliquot your stock solution into single-use volumes to minimize freeze-thaw cycles.
[\[1\]](#)[\[2\]](#)
 - Prepare fresh dilutions for your experiments from a new aliquot of the stock solution.
 - Verify the storage conditions and duration. If the recommended storage period has been exceeded, use a fresh vial of the compound.

Issue 3: The compound does not seem to be active in my assay.

- Possible Cause: In addition to potential degradation, the solvent used for dilution might be incompatible with your experimental system or the final concentration of the solvent (e.g., DMSO) may be too high, leading to cellular toxicity or assay interference.
- Solution:
 - Ensure the final concentration of DMSO in your assay is at a level that does not affect your experimental system (typically <0.5%).
 - Run a vehicle control (containing the same concentration of DMSO as your test samples) to assess the effect of the solvent on your assay.
 - If possible, explore the use of other solvents that are compatible with your assay, although solubility data for **Apol1-IN-1** in other solvents is limited.

Data Presentation

Table 1: **Apol1-IN-1** Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid	-20°C	Long-term	General practice
Stock Solution	-80°C	6 months	[1]
Stock Solution	-20°C	1 month	[1]

Table 2: **Apol1-IN-1** Solubility

Solvent	Concentration	Notes	Reference
DMSO	125 mg/mL (327.74 mM)	Ultrasonic bath may be needed	[2]

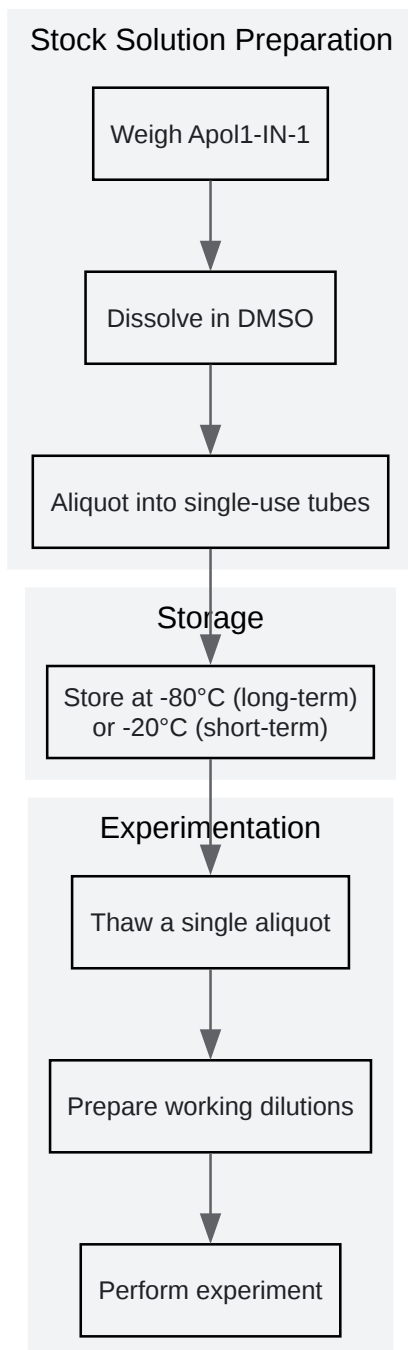
Experimental Protocols

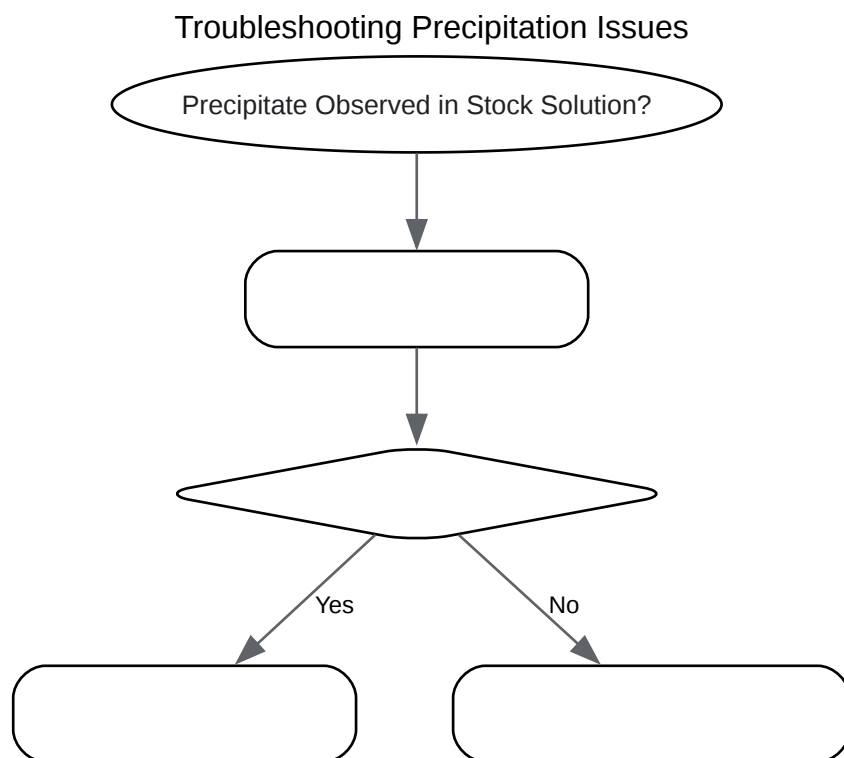
Protocol 1: Preparation of **Apol1-IN-1** Stock Solution

- Objective: To prepare a concentrated stock solution of **Apol1-IN-1** in DMSO.
- Materials:
 - **Apol1-IN-1** solid
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 1. Allow the vial of solid **Apol1-IN-1** to equilibrate to room temperature before opening.
 2. Weigh the desired amount of **Apol1-IN-1** in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
 4. Vortex the tube for 30 seconds to mix.
 5. If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes. Gentle warming to 37°C can also be applied.
 6. Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations

Experimental Workflow for Apol1-IN-1 Usage





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References

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